

Part 1: Emergency Response & Critical Safety (Read First)

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Compound of Interest

Compound Name: 1-Chloro-5-methylnaphthalene

CAS No.: 109962-21-2

Cat. No.: B178479

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Critical Safety Alert: Isomer Distinction

STOP. Before proceeding, verify your compound's CAS number.^[1] There is a frequent and dangerous confusion between **1-Chloro-5-methylnaphthalene** (Aryl Chloride) and 1-(Chloromethyl)naphthalene (Benzyl Chloride).^[1]

Feature	1-Chloro-5-methylnaphthalene (Target)	1-(Chloromethyl)naphthalene (High Hazard)
CAS	109962-21-2	86-52-2
Structure	Cl attached directly to ring (Aryl)	Cl attached to methyl group (Benzyl)
Reactivity	Stable to moisture; requires catalyst to react. ^[1]	Reacts violently with water/moisture; lachrymator.
GHS Hazard	Irritant, Aquatic Toxicity (Chronic). ^[1]	Skin Corrosion (1B), Lachrymator.

If you possess CAS 86-52-2, do NOT use this guide.^[1] Refer to specific protocols for lachrymators and corrosive alkylating agents.

Emergency Protocols (CAS 109962-21-2)[1][4][5]

1. Accidental Exposure Response

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. This compound has low volatility but dust/mists are respiratory irritants.
- Skin Contact: Wash immediately with soap and water for 15 minutes.[1] Do not use organic solvents (ethanol/acetone) as they may increase dermal absorption of the chlorinated ring system.[1]
- Eye Contact: Rinse cautiously with water for 15 minutes.[1] Remove contact lenses if present.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[3] Potential for liver toxicity (hepatotoxicity) exists due to naphthalene core.[1]

2. Spill Management (Minor vs. Major)

- Minor Spill (< 10 g/mL): Absorb with inert material (vermiculite, sand).[1] Place in a sealed container labeled "Halogenated Organic Waste."
- Major Spill: Evacuate area. Wear SCBA if mist is present. Prevent entry into drains; chlorinated naphthalenes are very toxic to aquatic life with long-lasting effects (H410).[1]

Part 2: Preventative Handling & Storage

Personal Protective Equipment (PPE) Matrix

Based on permeation resistance for Chlorinated Aromatics.[1]

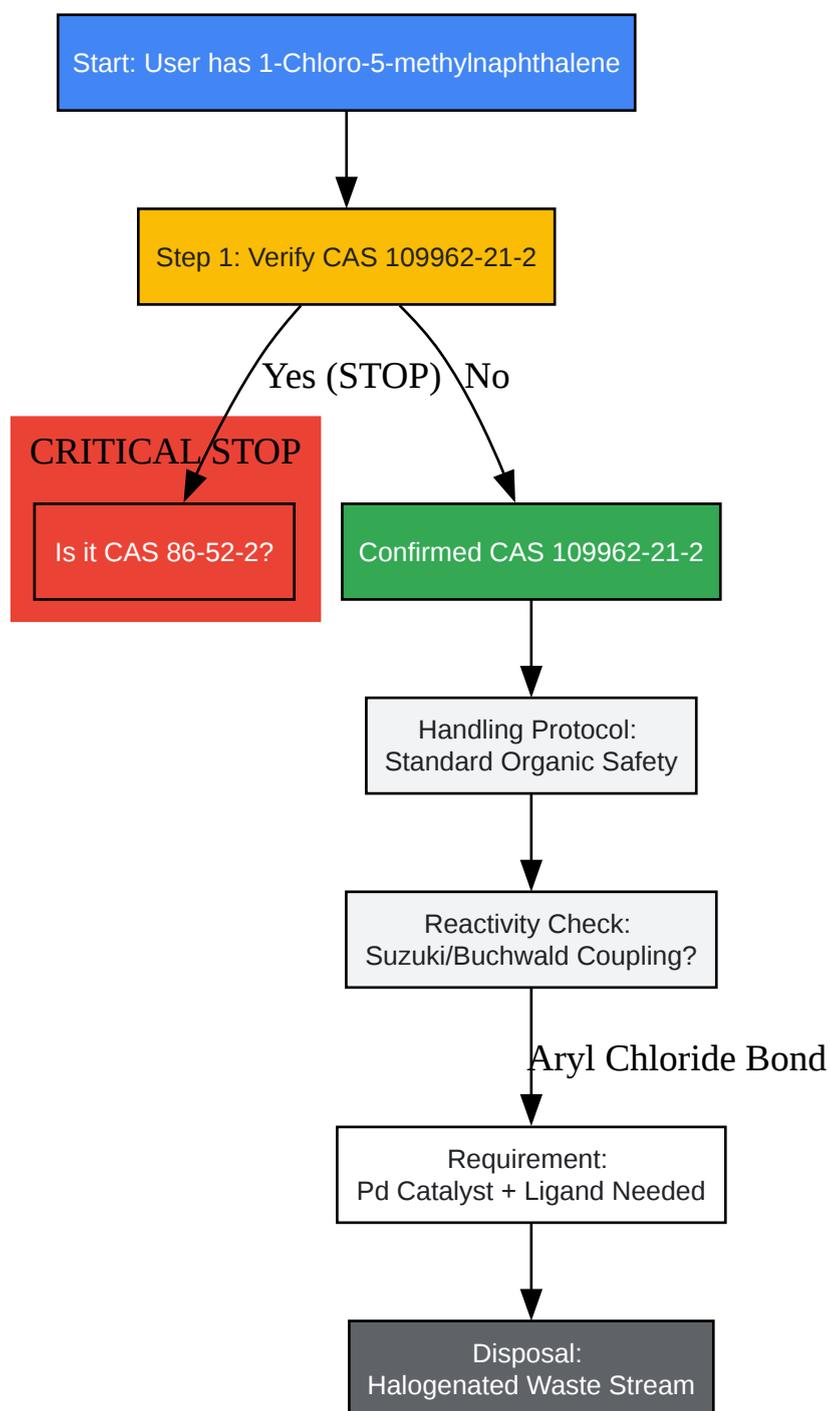
PPE Type	Recommendation	Technical Rationale
Gloves	Viton® or Nitrile (Double Gloved)	Chlorinated aromatics can permeate latex/vinyl rapidly.[1] Viton offers >480 min breakthrough time.
Respiratory	P95/N95 (Dust/Mist)	Required if heating or creating aerosols.[1] Use ABEK filter if heating >100°C.
Body	Tyvek® Lab Coat	Prevents absorption through clothing.[1] Standard cotton coats absorb lipophilic compounds.
Eyes	Chemical Splash Goggles	Safety glasses are insufficient for liquid handling; prevents splash entry.[1]

Storage & Stability

- Conditions: Store in a cool, dry place (2-8°C recommended for long-term purity, though stable at RT).
- Incompatibilities: Strong oxidizing agents (e.g., permanganates, nitric acid).[1][4]
- Light Sensitivity: Protect from light.[1] Chlorinated aromatics can undergo slow photolysis, releasing HCl traces over time.

Part 3: Technical Troubleshooting & FAQs

Visual Decision Logic: Handling & Reactivity



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Figure 1: Decision logic for verifying isomer safety and experimental requirements.

Frequently Asked Questions (FAQs)

Q1: Why is my reaction yield low when using standard nucleophilic substitution conditions?

- Diagnosis: You are likely treating **1-chloro-5-methylnaphthalene** as an alkyl halide.[\[1\]](#)
- Explanation: The chlorine atom is attached to the aromatic ring (carbon).[\[1\]](#) Unlike 1-(chloromethyl)naphthalene, this compound does not undergo reactions.[\[1\]](#)
- Solution: You must use transition metal catalysis (e.g., Palladium-catalyzed Buchwald-Hartwig amination or Suzuki coupling) to displace the chloride.[\[1\]](#)

Q2: The SDS is missing specific toxicity data. How do I assess risk?

- Approach: Use "Read-Across" methodology.
- Proxy Data: Look at 1-Chloronaphthalene (CAS 90-13-1).[\[1\]](#)
 - Liver Toxicity:[\[1\]](#) Chronic exposure to chloronaphthalenes is linked to liver damage.
 - Skin: Known irritant.
 - Aquatic: Very toxic (mg/L).[\[1\]](#)
- Protocol: Treat CAS 109962-21-2 with the same high-level precautions as Polychlorinated Naphthalenes (PCNs) until specific data proves otherwise.

Q3: Can I dispose of this in the general organic waste bin?

- No.
- Reason: Halogenated compounds require high-temperature incineration to prevent the formation of dioxins/furans.[\[1\]](#)
- Action: Segregate into the "Halogenated Organic Solvents" waste stream.

Q4: Is this compound a solid or liquid at room temperature?

- Physical State: Predicted to be a low-melting solid or viscous liquid (Predicted MP ~30-40°C; BP ~280°C).[1]
- Handling: If solid, weigh in a fume hood to avoid dust.[1] If liquid, use positive displacement pipettes due to viscosity.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6845, 1-(Chloromethyl)naphthalene. (Used for comparative hazard analysis of the benzyl isomer).[1] Retrieved from [Link]
- U.S. EPA (2025). Chlorinated Naphthalenes: Hazard Characterization. (Basis for liver toxicity and aquatic hazard warnings). Retrieved from [Link]

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Sources

- 1. [86-52-2|1-\(Chloromethyl\)naphthalene|BLD Pharm \[bldpharm.com\]](#)
- 2. [guidechem.com \[guidechem.com\]](#)
- 3. [chemscience.com \[chemscience.com\]](#)
- 4. [nj.gov \[nj.gov\]](#)
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